

Safeguarding Your Research: A Comprehensive Guide to Handling 3-C6-NBD-Cholesterol

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Compound of Interest

Compound Name: 3-C6-NBD-cholesterol

Cat. No.: B592793

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals working with **3-C6-NBD-cholesterol**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment. While **3-C6-NBD-cholesterol** is not classified as a hazardous substance or mixture, its toxicological properties have not been fully investigated, warranting careful handling.

Essential Safety Information at a Glance

A thorough risk assessment should be conducted before handling **3-C6-NBD-cholesterol**. The following table summarizes key quantitative data for safe storage and preparation.

Parameter	Value	Source
Storage Temperature (Powder)	-20°C	[1][2]
Storage Temperature (In Solvent)	-80°C (up to 6 months) or -20°C (up to 1 month)	[1][2]
Appearance	Yellow to orange solid	[2]
Molecular Weight	662.90 g/mol	[2]
Solubility in DMSO	Approximately 0.25 mg/mL	[3][4]
Solubility in DMF	Approximately 1 mg/mL	[3][4]
Solubility in Ethanol	1 mg/mL	[4]
Excitation Maximum	~465-473 nm	[4]
Emission Maximum	~535-536 nm	[4]

Operational Plan: From Receipt to Application

This section outlines the standard operating procedures for the safe handling of **3-C6-NBD-cholesterol** in a laboratory setting.

Personal Protective Equipment (PPE)

While **3-C6-NBD-cholesterol** is not classified as hazardous, the use of standard laboratory PPE is mandatory to protect against potential splashes and inhalation of the powder form.

- **Eye Protection:** Safety glasses with side shields or goggles are required at all times.
- **Hand Protection:** Nitrile gloves are recommended. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn.
- **Respiratory Protection:** Not generally required for handling small quantities. However, if there is a risk of generating aerosols or dust, a NIOSH-approved respirator may be necessary.

Handling Procedures

a. Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- Store the powdered compound at -20°C in a tightly sealed, light-protected container.

b. Preparation of Stock Solutions:

- All weighing and initial dilutions of the powdered form should be performed in a chemical fume hood to minimize inhalation risk.
- To prepare a stock solution, allow the vial to warm to room temperature before opening to prevent condensation.
- Use solvents such as DMSO, DMF, or ethanol.^{[3][4]} To change solvents, the original solvent can be evaporated under a gentle stream of nitrogen.^[3]
- If preparing aqueous solutions for biological experiments, it is best to dilute the organic solvent stock into aqueous buffers immediately before use.^[3] Do not store aqueous solutions for more than one day.^[3]

c. Use in Experiments:

- When using **3-C6-NBD-cholesterol** in cell culture or other experimental systems, handle it within a laminar flow hood or biosafety cabinet to maintain sterility and prevent exposure.
- Protect solutions from light to prevent photobleaching of the fluorescent NBD group.

Disposal Plan: Managing 3-C6-NBD-Cholesterol Waste

Proper disposal of chemical waste is critical for environmental safety and regulatory compliance.

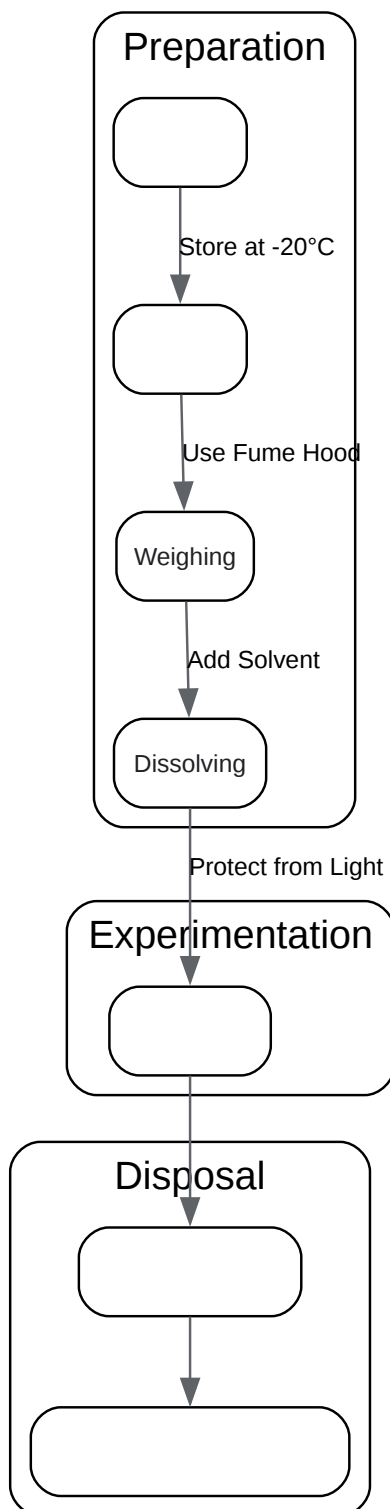
- **Unused Product:** Unwanted or expired **3-C6-NBD-cholesterol** should be disposed of as chemical waste through your institution's hazardous waste management program.

- **Contaminated Consumables:** All disposable items that have come into contact with **3-C6-NBD-cholesterol**, such as pipette tips, gloves, and vials, should be collected in a designated, clearly labeled waste container for chemical waste.
- **Liquid Waste:** Solutions containing **3-C6-NBD-cholesterol** should be collected in a sealed, labeled container for liquid chemical waste. Do not pour solutions down the drain.

Experimental Workflow

The following diagram illustrates the key steps for safely handling **3-C6-NBD-cholesterol** throughout the experimental process.

Safe Handling Workflow for 3-C6-NBD-Cholesterol

[Click to download full resolution via product page](#)Caption: Workflow for handling **3-C6-NBD-cholesterol**.

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